

Betamethasone-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Betamethasone-d5

Cat. No.: B12408109

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Betamethasone-d5**, a deuterated analog of Betamethasone, which is crucial as an internal standard for quantitative bioanalytical studies. Its use in techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS) ensures accuracy and precision in the determination of Betamethasone in biological matrices.

Core Specifications

While a specific CAS number for **Betamethasone-d5** is not consistently provided by major chemical suppliers, the CAS number for the unlabeled parent compound, Betamethasone, is 378-44-9[1][2][3][4][5]. Researchers should refer to the supplier's documentation for specific batch information.

The key specifications for **Betamethasone-d5** are summarized below, compiled from various supplier data sheets.

Specification	Value	Source
Molecular Formula	C22H24D5FO5	[1][2]
Molecular Weight	397.49 g/mol	[1][6]
Purity (by HPLC)	>95%	[1][2]
Physical Format	Neat Solid	[1][2]
Storage Temperature	-20°C	[2]
Isotopic Enrichment	Not consistently specified; refer to Certificate of Analysis.	
Synonyms	(11 β ,16 β)-9-Fluoro-11,17,21-trihydroxy-16-methylpregna-1,4-diene-3,20-dione-d5	[1][2]

Analytical Application: Quantification of Betamethasone in Human Plasma

Betamethasone-d5 is an ideal internal standard for the quantification of Betamethasone in biological samples due to its similar chemical and physical properties to the analyte, while being distinguishable by mass spectrometry[7]. The following sections detail a representative experimental protocol for this application.

Experimental Protocol: LC-MS/MS Analysis

This protocol outlines a method for the extraction and quantification of Betamethasone from human plasma using **Betamethasone-d5** as an internal standard. The method is based on common practices in bioanalytical laboratories[8][9][10][11][12].

1. Preparation of Standards and Quality Control Samples:

- **Stock Solutions:** Prepare stock solutions of Betamethasone and **Betamethasone-d5** (Internal Standard, IS) in methanol at a concentration of 1 mg/mL.

- **Working Solutions:** Prepare a series of working standard solutions of Betamethasone by serial dilution of the stock solution with a 50:50 methanol/water mixture to create calibration standards. Prepare a separate working solution for **Betamethasone-d5** at an appropriate concentration (e.g., 100 ng/mL).
- **Calibration Curve and Quality Control (QC) Samples:** Spike drug-free human plasma with the Betamethasone working solutions to create a calibration curve over a desired concentration range (e.g., 0.5 - 50 ng/mL)[12]. Prepare QC samples at low, medium, and high concentrations in a similar manner.

2. Sample Preparation: Liquid-Liquid Extraction (LLE):

- To 500 µL of plasma sample (calibration standard, QC, or unknown), add 25 µL of the **Betamethasone-d5** internal standard working solution[10].
- Vortex the samples for 30 seconds.
- Add 3 mL of an organic extraction solvent (e.g., methyl tert-butyl ether or a mixture of ethyl acetate and n-hexane)[13].
- Vortex mix for 2 minutes to ensure thorough extraction.
- Centrifuge the samples at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase and vortex for 30 seconds[14].
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

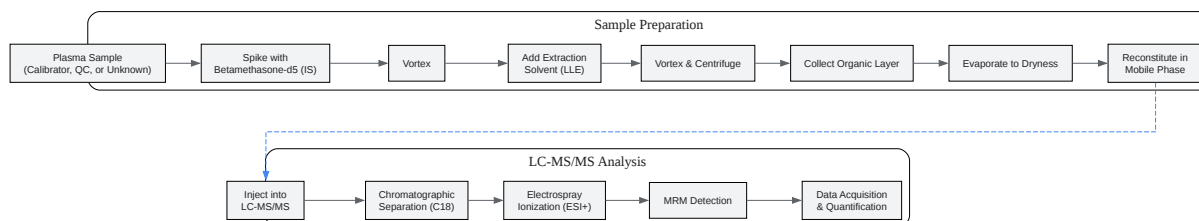
3. LC-MS/MS Instrumentation and Conditions:

The following table outlines typical parameters for the chromatographic separation and mass spectrometric detection of Betamethasone and **Betamethasone-d5**.

Parameter	Typical Value
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm)
Mobile Phase	A gradient or isocratic mixture of acetonitrile and water with a modifier like 0.1% formic acid or ammonium formate[12]
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 µL
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Betamethasone)	m/z 393.2 → 373.2
MRM Transition (Betamethasone-d5)	m/z 398.2 → 378.2
Collision Energy	Optimized for the specific instrument and transitions

Experimental Workflow Diagram

The following diagram illustrates the key steps in the analytical workflow for the quantification of Betamethasone using **Betamethasone-d5** as an internal standard.



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Figure 1: Analytical workflow for Betamethasone quantification.

Safety and Handling

Betamethasone is a potent corticosteroid and should be handled with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses[15][16]. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of the powder[16]. Refer to the Safety Data Sheet (SDS) provided by the supplier for detailed safety information[15].

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References

- 1. Betamethasone-d5 | CAS | LGC Standards [lgcstandards.com]
- 2. Betamethasone-d5 | CAS | LGC Standards [lgcstandards.com]
- 3. caymanchem.com [caymanchem.com]

- 4. Betamethasone | 378-44-9 [chemicalbook.com]
- 5. Betamethasone | C22H29FO5 | CID 9782 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Betamethasone-d5 | CAS | LGC Standards [lgcstandards.com]
- 7. texilajournal.com [texilajournal.com]
- 8. LC-MS/MS determination of betamethasone and its phosphate and acetate esters in human plasma after sample stabilization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. gilbertodenucci.com [gilbertodenucci.com]
- 10. scielo.br [scielo.br]
- 11. Determination of betamethasone in human plasma by liquid chromatography with tandem mass - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. mhlw.go.jp [mhlw.go.jp]
- 14. dshs-koeln.de [dshs-koeln.de]
- 15. cdn.pfizer.com [cdn.pfizer.com]
- 16. organon.com [organon.com]
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